

Physical and chemical properties of Boc-Arg-Val-Arg-Arg-AMC

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Boc-Arg-Val-Arg-Arg-AMC acetate salt*
Cat. No.: *B12108997*

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Technical Whitepaper: Boc-Arg-Val-Arg-Arg-AMC A Gold Standard Fluorogenic Substrate for Proprotein Convertase Profiling[1][2]

Executive Summary

Boc-Arg-Val-Arg-Arg-AMC (Boc-RVRR-AMC) is a high-performance fluorogenic peptide substrate designed for the specific quantification of Furin and related Proprotein Convertases (PCs).[1][2] These serine proteases are critical regulators in cellular homeostasis and pathology, including viral entry (e.g., SARS-CoV-2, HIV), cancer metastasis, and bacterial toxin activation.[1][2]

This guide provides a rigorous technical analysis of the substrate's physicochemical properties, mechanistic kinetics, and standardized assay protocols. It is engineered for researchers requiring high-fidelity data in drug discovery and virology.[1]

Part 1: Physicochemical Profile[1][3]

The utility of Boc-RVRR-AMC lies in its solubility profile and the distinct spectral shift of the leaving group, 7-Amino-4-methylcoumarin (AMC), upon proteolytic cleavage.[1][2]

Table 1: Core Technical Specifications

Property	Specification	Technical Note
Chemical Name	Boc-Arg-Val-Arg-Arg-7-amido-4-methylcoumarin	N-terminal Boc protection prevents non-specific aminopeptidase degradation. [1][2]
Sequence	Boc-R-V-R-R-AMC	R-V-R-R matches the consensus Furin cleavage motif (). [1][2]
Molecular Formula	(Free Base)	Often supplied as HCl or Acetate salt; adjust MW calculations accordingly.[1][2]
Molecular Weight	~879.45 g/mol (HCl salt)	Precise weight depends on counter-ion stoichiometry.[1][2]
Solubility	Soluble in DMSO (>10 mM)	Critical: Hydrophobic AMC moiety limits aqueous solubility.[1][2] Prepare stocks in DMSO.[3][4][5]
Excitation ()	360 – 380 nm	UV-A range.[1][2] Compatible with DAPI filter sets on most plate readers.
Emission ()	440 – 460 nm	Blue fluorescence.[1][2] High Stokes shift (~80 nm) minimizes background interference.[1][2]
Stability	Solid: 1 year at -20°C	Protect from light.[1] DMSO stocks are stable for ~6 months at -20°C if desiccated. [1]

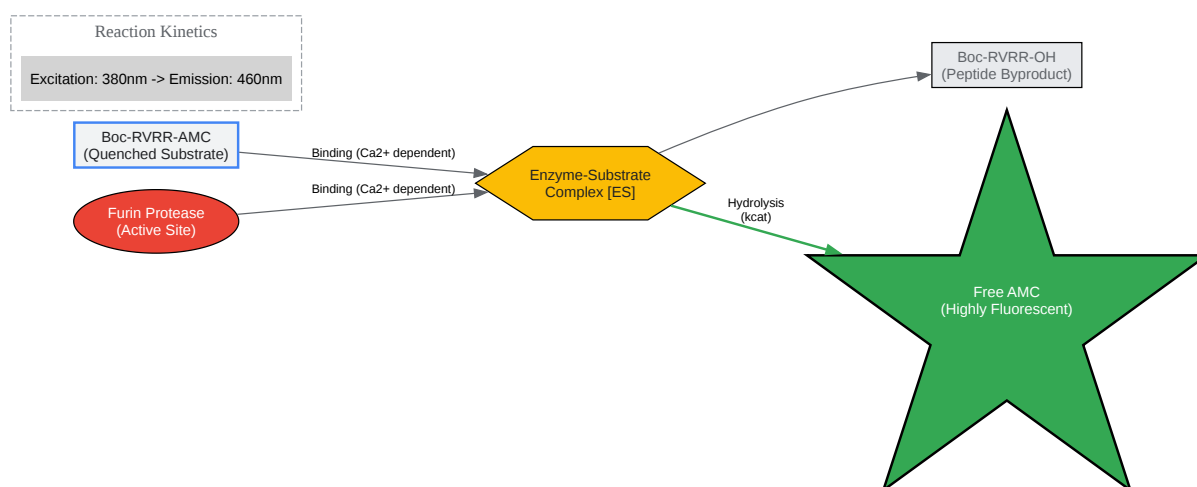
Part 2: Mechanistic Action & Kinetics

The Furin Recognition Mechanism

Furin is a calcium-dependent serine endoprotease that recognizes the polybasic motif Arg-X-Lys/Arg-Arg.[1][6] Boc-RVRR-AMC mimics this site.[1] The enzyme's active site binds the peptide, positioning the scissile bond (between the C-terminal Arginine and the AMC fluorophore) for nucleophilic attack by the catalytic serine.

Fluorescence Generation: Intact Boc-RVRR-AMC is weakly fluorescent because the amide linkage quenches the AMC electronic system. Upon hydrolysis, free AMC is released, restoring its conjugation and resulting in a >1000-fold increase in fluorescence intensity.

Diagram 1: Proteolytic Cleavage Pathway[1][2]



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Figure 1: Mechanism of signal generation.[1][2] The Furin enzyme recognizes the polybasic RVRR sequence. Calcium (

) is required for the structural stability of the enzyme's active site.[1][2]

Part 3: Validated Assay Protocol

Objective: To measure Furin activity or screen inhibitors using kinetic fluorescence data.

Reagent Preparation

- Assay Buffer (Critical):
 - 100 mM HEPES, pH 7.0 – 7.5[1][2]
 - 1 mM
 - (Essential for Furin activity; without Calcium, the enzyme is inactive).[2]
 - 0.1% Brij-35 or Triton X-100 (Reduces surface adsorption and aggregation).[1][2]
- Substrate Stock:
 - Dissolve Boc-RVRR-AMC in 100% DMSO to 10 mM.
 - Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.

Kinetic Assay Workflow

Step 1: Enzyme Equilibration Dilute recombinant Furin in Assay Buffer to a concentration of 1–10 nM. If testing inhibitors, pre-incubate the enzyme with the compound for 15–30 minutes at Room Temperature (RT).

Step 2: Substrate Addition Dilute the 10 mM DMSO stock into Assay Buffer to create a 2X Working Solution (e.g., 20–100 µM).

- Note: The

of Furin for RVRR-AMC is typically in the low micromolar range (~2–10 μM).

- For Inhibition Screening (

): Use a substrate concentration near the

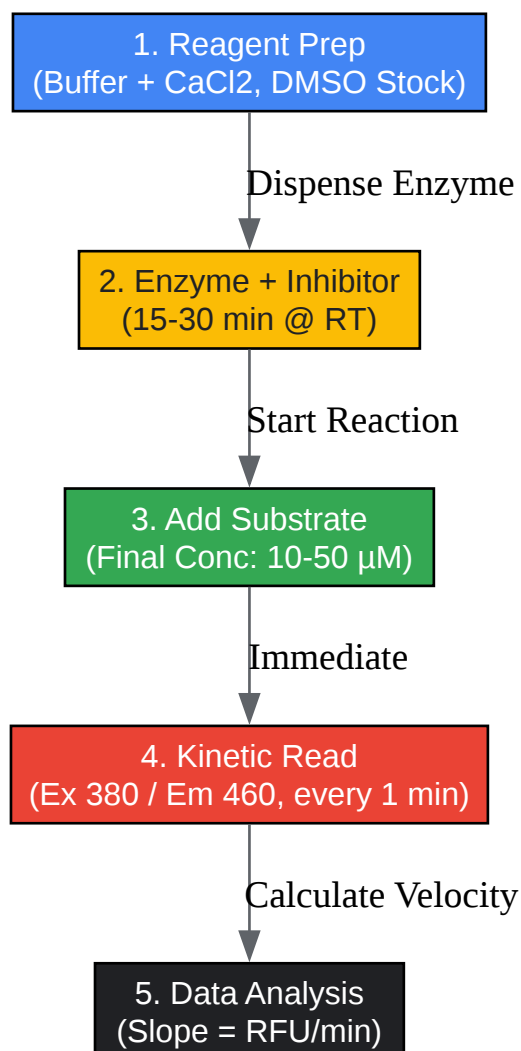
(e.g., 10 μM) to ensure sensitivity to competitive inhibitors.^{[1][2]}

- For Maximal Velocity (

): Use saturating concentrations (>50 μM).^{[1][2]}

Step 3: Measurement Add the substrate to the enzyme plate. Immediately transfer to a fluorescence plate reader.

Diagram 2: Experimental Workflow



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Figure 2: Step-by-step workflow for high-throughput screening or kinetic profiling.

Part 4: Data Analysis & Interpretation

- **Linearity Check:** Plot Relative Fluorescence Units (RFU) vs. Time. Select the linear portion of the curve (typically the first 10–30 minutes).
- **Velocity Calculation:** Calculate the slope ($\frac{\Delta \text{RFU}}{\Delta \text{Time}}$).
- **AMC Standard Curve:** To convert RFU to molar activity (pmol/min), generate a standard curve using free 7-Amino-4-methylcoumarin (AMC) in the same assay buffer.
 - Equation:

Self-Validation Check:

- **No Enzyme Control:** Must show negligible fluorescence increase. If high background exists, check buffer purity or substrate degradation.
- **Calcium Chelation:** Adding EDTA (5 mM) should completely abolish Furin activity, serving as a negative control.^{[1][2]}

Part 5: Applications in Drug Discovery

- **Virology (SARS-CoV-2):** The Spike protein of SARS-CoV-2 contains a polybasic Furin cleavage site (PRRAR) essential for viral fusion.^{[1][2]} Boc-RVRR-AMC is the standard surrogate for screening small molecule inhibitors of this process ^{[1].}^[1]
- **Oncology:** Furin processes matrix metalloproteinases (MMPs) and growth factors (e.g., TGF- β).^{[1][2]} Elevated Furin activity is a biomarker in aggressive cancers, making this assay vital for developing anti-metastatic agents ^[2].

References

- Biochemical Characterization of Furin Activity. National Institutes of Health (NIH) / PubMed Central. [[Link](#)][1][2]
- Kinetic Analysis of Furin Specificity. Journal of Biological Chemistry. [[Link](#)]
- Boc-RVRR-AMC Physicochemical Properties. PubChem Compound Summary. [[Link](#)][1][2]

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- To cite this document: BenchChem. [Physical and chemical properties of Boc-Arg-Val-Arg-Arg-AMC]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12108997/docs#physical-and-chemical-properties-of-boc-arg-val-arg-arg-amc>]

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